

An In-Depth Technical Guide to NHS-LC-Biotin: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: *Nhs-LC-biotin*

Cat. No.: *B1678671*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **NHS-LC-Biotin** (Succinimidyl-6-(biotinamido)hexanoate), a widely used reagent for the biotinylation of proteins and other biomolecules. We will delve into its chemical and physical properties, provide detailed experimental protocols for its use, and illustrate a typical workflow for the enrichment and analysis of biotinylated proteins.

Core Properties of NHS-LC-Biotin

NHS-LC-Biotin is an amine-reactive biotinylation reagent characterized by a long spacer arm. The N-hydroxysuccinimide (NHS) ester group reacts specifically and efficiently with primary amines (-NH₂) at a pH range of 7-9 to form stable amide bonds.^{[1][2]} This reaction typically targets the N-terminus of a polypeptide chain and the epsilon-amine of lysine residues. The "LC" or long-chain spacer arm, which is 22.4 angstroms in length, helps to minimize steric hindrance when the biotinylated molecule interacts with avidin or streptavidin.^[3]

One of the key features of **NHS-LC-Biotin** is its cell permeability, allowing for the labeling of intracellular proteins.^{[3][1]} For applications requiring labeling to be restricted to the cell surface, a water-soluble, membrane-impermeable alternative such as Sulfo-**NHS-LC-Biotin** is recommended.^[4]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	454.54 g/mol	[1][2][5]
Chemical Formula	C ₂₀ H ₃₀ N ₄ O ₆ S	[3][1][2][5]
CAS Number	72040-63-2	[3][2]
Spacer Arm Length	22.4 Å	[3]
Purity	≥90% (HPLC)	[1][2]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO and DMF; insoluble in water	[2]
Storage Temperature	-20°C, protected from moisture	[2]

Experimental Protocols

Below are detailed methodologies for common applications of **NHS-LC-Biotin**. It is crucial to allow the reagent to equilibrate to room temperature before opening the vial to prevent condensation, as it is moisture-sensitive.

Protocol 1: General Protein Biotinylation in Solution

This protocol is suitable for labeling antibodies or other purified proteins.

Materials:

- **NHS-LC-Biotin**
- Protein solution (1-10 mg/mL in an amine-free buffer, e.g., PBS, pH 7.2-8.0)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Desalting column or dialysis equipment

Procedure:

- **Prepare Protein Sample:** Ensure the protein is in an amine-free buffer like PBS. Buffers containing primary amines, such as Tris or glycine, will compete with the biotinylation reaction and should be removed by dialysis or buffer exchange.
- **Prepare NHS-LC-Biotin Stock Solution:** Immediately before use, dissolve **NHS-LC-Biotin** in anhydrous DMF or DMSO to a concentration of 10 mM (approximately 4.5 mg/mL).
- **Biotinylation Reaction:**
 - Calculate the required volume of the **NHS-LC-Biotin** stock solution to achieve a desired molar excess. A 10- to 20-fold molar excess of biotin to protein is a common starting point. [3] For more dilute protein solutions, a higher molar excess may be necessary.[3]
 - Add the calculated volume of the **NHS-LC-Biotin** stock solution to the protein solution.
- **Incubation:** Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice.[3]
- **Removal of Excess Biotin:** After incubation, it is essential to remove non-reacted and hydrolyzed biotin. This is typically achieved using a desalting column (e.g., Sephadex G-25) or through dialysis against an appropriate buffer.[3]

Protocol 2: Labeling of Cell Surface Proteins

This protocol describes the biotinylation of proteins on the surface of living cells. While **NHS-LC-Biotin** is membrane-permeable, performing the incubation at 4°C can reduce its internalization.[4] For exclusive cell-surface labeling, Sulfo-**NHS-LC-Biotin** is the preferred reagent.[4]

Materials:

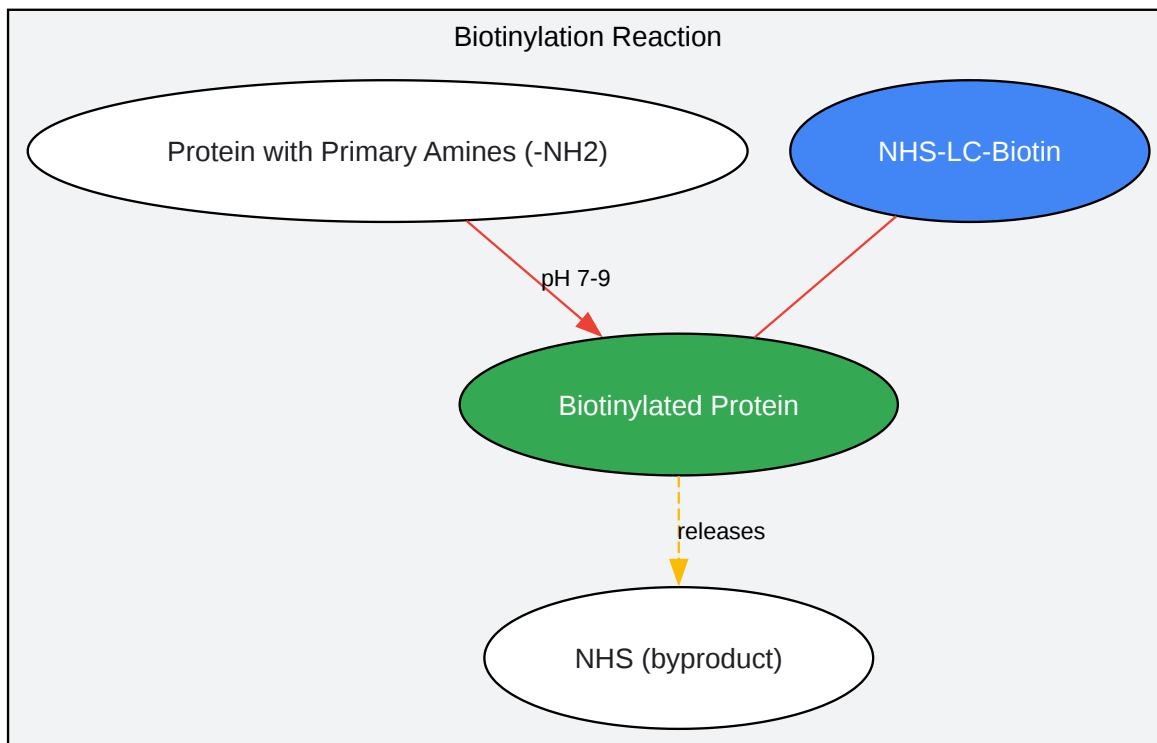
- **NHS-LC-Biotin**
- Cell suspension or adherent cells
- Ice-cold Phosphate-Buffered Saline (PBS), pH 8.0
- Quenching buffer (PBS containing 100 mM glycine)

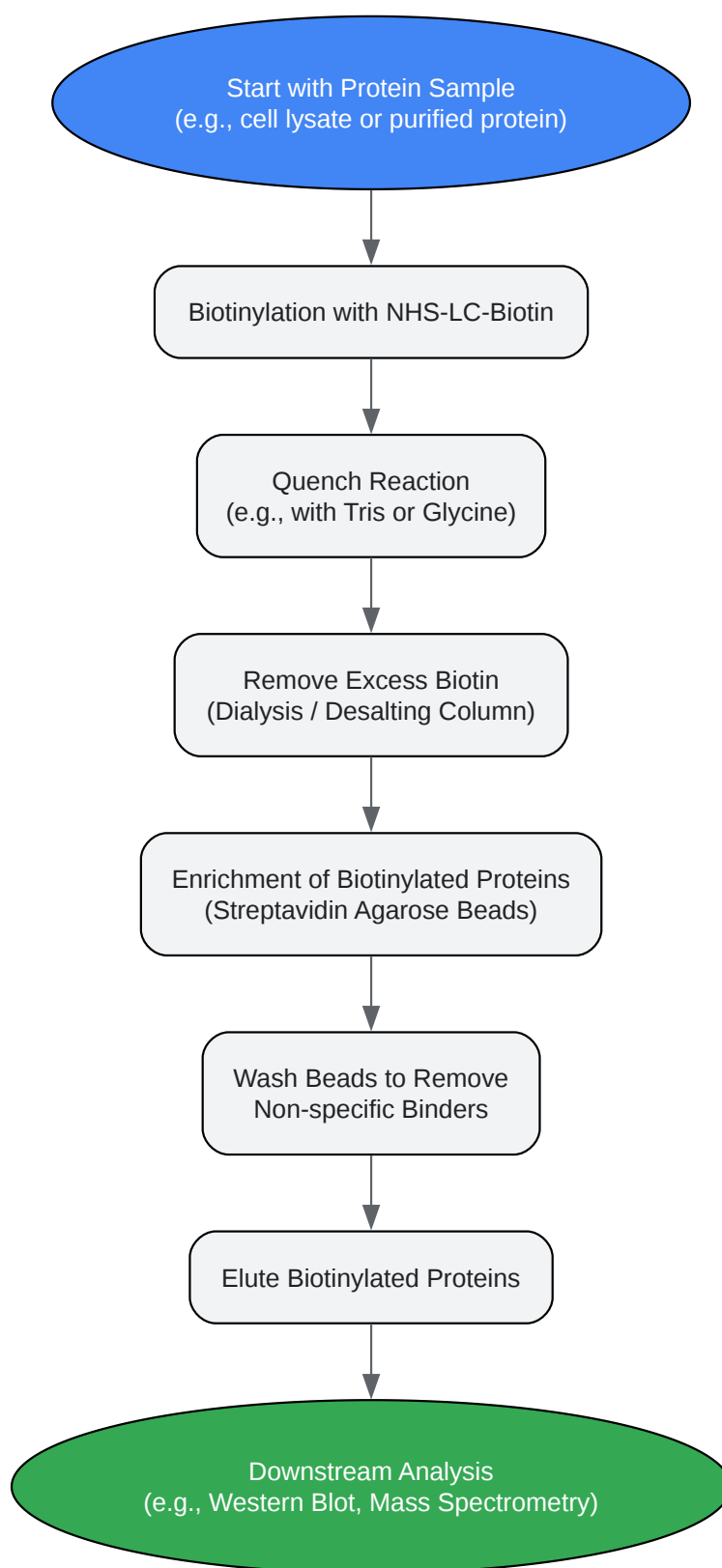
Procedure:

- Cell Preparation:
 - Wash the cells three times with ice-cold PBS (pH 8.0) to completely remove any amine-containing culture media.[\[4\]](#)
 - For cells in suspension, resuspend them in ice-cold PBS (pH 8.0) at a concentration of approximately 25×10^6 cells/mL.[\[4\]](#) For adherent cells, add ice-cold PBS (pH 8.0) to the culture dish.
- Biotinylation Reaction:
 - Prepare a fresh solution of **NHS-LC-Biotin** in an appropriate solvent (like DMSO) and immediately dilute it into the PBS covering the cells. A final concentration of 2-5 mM is generally effective.[\[4\]](#)
 - Incubate the cells for 30 minutes at 4°C with gentle agitation to label the surface proteins.[\[4\]](#)
- Quenching:
 - To stop the reaction, add the quenching buffer (PBS with 100 mM glycine) and incubate for 10-15 minutes at 4°C. The primary amines in glycine will react with and quench any excess **NHS-LC-Biotin**.
 - Wash the cells three times with ice-cold quenching buffer to remove all traces of unreacted biotin.[\[4\]](#)
- Downstream Processing: The biotinylated cells are now ready for lysis and subsequent analysis, such as immunoprecipitation or Western blotting.

Visualizing the Workflow

The following diagrams illustrate the logical flow of a typical biotinylation experiment, from the chemical reaction to the downstream analysis of labeled proteins.





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References

- 1. store.sangon.com [store.sangon.com]
- 2. assets.fishersci.com [assets.fishersci.com]
- 3. proteochem.com [proteochem.com]
- 4. researchgate.net [researchgate.net]
- 5. apexbt.com [apexbt.com]
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